

In-Depth Technical Guide to Mmoup: A Key Intermediate in Nargenicin A1 Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mmoup

Cat. No.: B054998

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Mmoup**, a critical synthetic intermediate in the total synthesis of the potent antibiotic Nargenicin A1. This document is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Identity and Physical Properties

Mmoup is the common laboratory designation for the chemical compound 2-(7,9-Bis(methoxymethoxy)-8-methyl-11-oxatricyclo(4.4.1.0(2,7))undec-2-en-3-yl)-3-pentyn-2-ol. It is a complex polycyclic molecule that serves as a cornerstone in the construction of the nargenicin core structure.

Table 1: Physical and Chemical Properties of **Mmoup**

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₆	--INVALID-LINK--[1]
Molecular Weight	366.4 g/mol	--INVALID-LINK--[1]
Appearance	Crystalline solid	(Inferred from X-ray crystallography studies)
CAS Number	122923-02-8	--INVALID-LINK--[2]
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported	
pKa	Not reported	

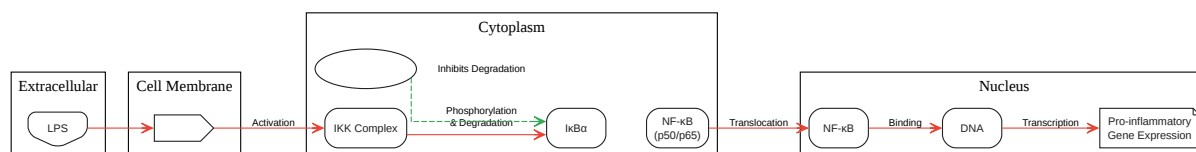
While specific experimental data for melting point, boiling point, and solubility are not readily available in the public domain, its crystalline nature, confirmed by X-ray crystallography, suggests it is a stable solid at room temperature.

Synthesis and Experimental Protocols

Mmoup is a key intermediate representing the "northern half" of the nargenicin A1 molecule. Its synthesis is a significant achievement in organic chemistry, involving a multi-step sequence to construct the complex tricyclic core. The general synthetic strategy was developed by Kallmerten and Plata. Although a detailed, step-by-step protocol for the synthesis of **Mmoup** is not explicitly published in a single document, the overall approach involves the construction of the oxa-bridged octalin system.

Conceptual Synthetic Workflow:

The synthesis of the tricyclic core of **Mmoup** is a challenging endeavor that has been a focus of synthetic organic chemists. The following diagram illustrates a conceptual workflow for the synthesis of such complex intermediates.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(7,9-Bis(methoxymethoxy)-8-methyl-11-oxatricyclo(4.4.1.0(2,7))undec-2-en-3-yl)-3-pentyn-2-ol | C₂₀H₃₀O₆ | CID 129794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nargenicin - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to Mmoup: A Key Intermediate in Nargenicin A1 Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054998#mmoup-physical-and-chemical-properties-datasheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com